

hexahydroindan thermodynamic properties

enthalpy entropy

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Compound Focus: Hexahydroindan

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Core Thermodynamic Properties of Hexahydroindan Isomers

The foundational quantitative data for cis- and trans-**hexahydroindan** was determined calorimetrically in a 1972 study [1] [2]. The tables below summarize the key thermodynamic properties and experimental conditions.

Table 1: Phase Transition Properties [1] [2]

Property	cis-Hexahydroindan	trans-Hexahydroindan
Triple-Point Temperature	Reported	Reported
Enthalpy of Fusion (ΔH_{fus})	Determined	Determined
Entropy of Fusion (ΔS_{fus})	Determined	Determined
Solid-Solid Transition Enthalpy & Entropy	Determined	Determined

Table 2: Thermodynamic Functions [1] [2] The following functions were derived for solid, liquid, and vapor phases at selected temperatures:

- $[G_8(T) - H^0(0)] / T$
- $[H_8(T) - H^0(0)] / T$
- $[H_8(T) - H_8(0)]$
- $S_8(T)$

Table 3: Vapor Pressure and Equilibrium Data [1] [2]

Parameter	Value / Outcome
Vapor Pressure Range	0.3 to 2025 Torr
Heat Capacity Range (Condensed Phases)	12 °K to 390 °K
Isomerization Equilibrium	trans-hexahydroindan \rightleftharpoons cis-hexahydroindan
Equilibrium Mole Fractions	Calculated for liquid and vapor phases

Detailed Experimental Methodology

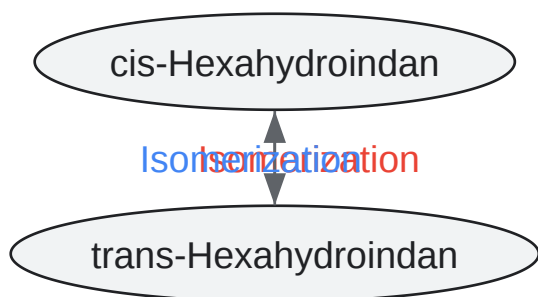
The thermodynamic data was obtained through a rigorous calorimetric protocol [1] [2]:

- **Calorimetric Measurements:** The study used calorimetrically determined values of **enthalpy and entropy** for the pure cis and trans isomers. Key measurements included:
 - **Heat Capacity (C_p):** Measured for the condensed phases (solid and liquid) across a broad temperature range of **12 to 390 Kelvin** [1] [2].
 - **Phase Transitions:** Enthalpies and entropies associated with **fusion and solid-solid transitions** were determined [1] [2].
 - **Vapor Pressure:** Data was collected over a pressure range of **0.3 to 2025 Torr**, allowing for the derivation of thermodynamic functions for the vapor phase [1] [2].
- **Isomerization Equilibrium Analysis:** The calorimetric data was used to calculate the **isomerization equilibrium mole fractions** for the reaction **trans-hexahydroindan** \rightarrow **cis-**

hexahydroindan in both liquid and vapor phases. These calculated values were compared with mole fractions observed in independent **catalyzed reaction equilibrium studies** for validation [1] [2].

Visualizing the Isomerization Equilibrium

The core relationship and data flow between the cis and trans isomers can be visualized with the following diagram, generated using Graphviz.



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The diagram above illustrates the reversible isomerization equilibrium between the two forms of **hexahydroindan**. The calorimetric data allows for the calculation of equilibrium constants for this reaction in different phases [1] [2].

Summary

This guide details the thermodynamic properties of cis- and trans-**hexahydroindan**, which are foundational for understanding the behavior of these isomers. The data is derived from a seminal 1972 experimental study that provided comprehensive measurements, including heat capacities, phase transitions, and vapor pressures [1] [2].

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References

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